

Application Notes and Protocols for Selective Functionalization of Pyrimidine Structures

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Compound of Interest

Compound Name: 2,6-Dimethoxypyrimidine-4-carboxylic acid

Cat. No.: B108875

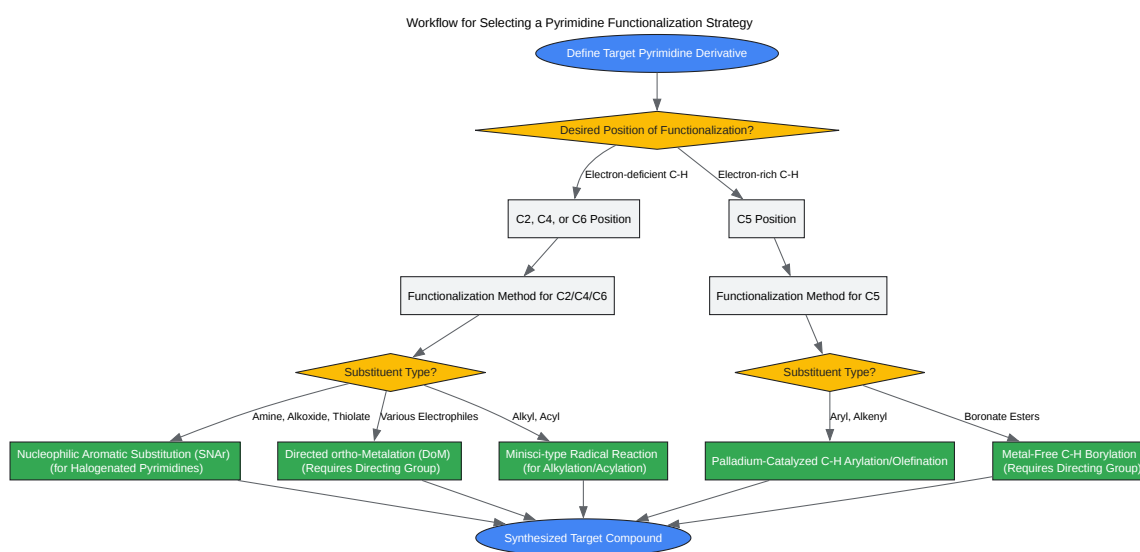
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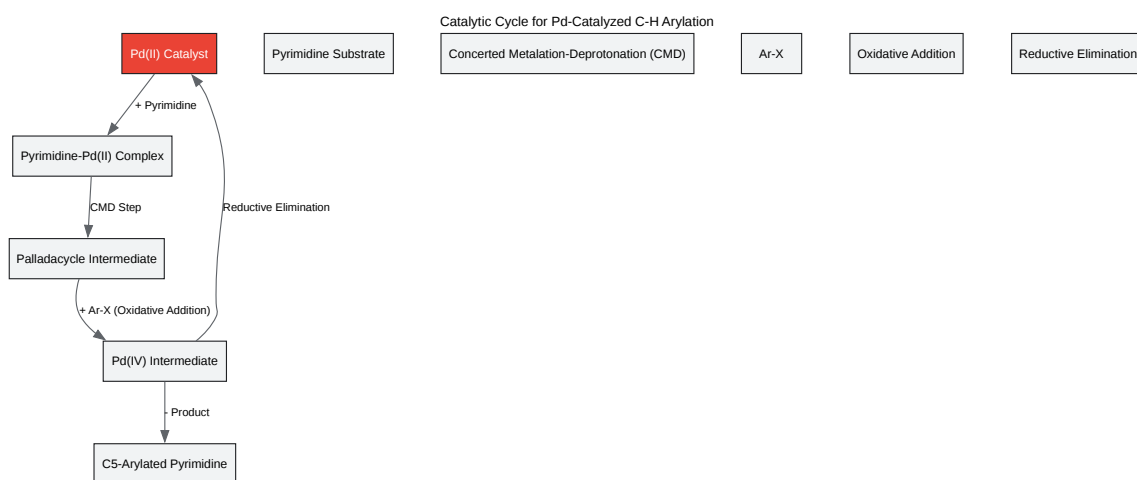
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of modern techniques for the selective functionalization of the pyrimidine ring, a crucial scaffold in medicinal chemistry and drug discovery.[1][2][3] The methodologies detailed herein are designed to offer researchers a practical guide to installing a diverse array of functional groups at specific positions on the pyrimidine core. This document covers key strategies including transition-metal-catalyzed C-H activation, regioselective nucleophilic aromatic substitution (SNAr), and metal-free radical reactions. Each section includes detailed experimental protocols, tabulated quantitative data for easy comparison of methods, and visualizations of workflows and reaction mechanisms to aid in experimental design.

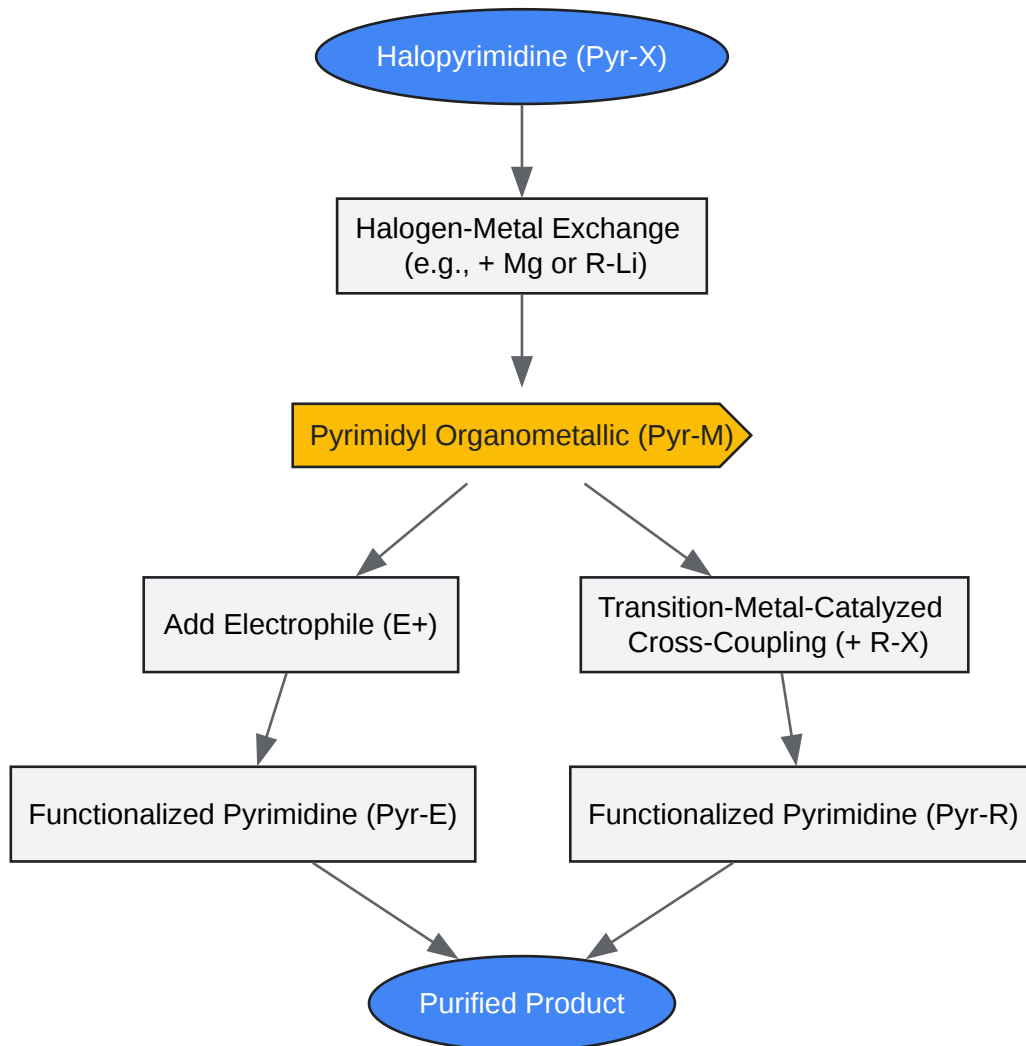
Section 1: Strategic Selection of a Functionalization Method

The choice of the appropriate functionalization strategy depends on several factors, primarily the desired position of substitution (C2, C4, C5, or C6), the nature of the substituent to be introduced, and the starting pyrimidine scaffold. The following flowchart provides a general decision-making framework.





Halogen-Metal Exchange and Cross-Coupling Workflow



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
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